

cross-validation of analytical methods for Methyl 3-hydroxy-2-nitroisonicotinate

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Compound of Interest

Compound Name: *Methyl 3-hydroxy-2-nitroisonicotinate*

Cat. No.: *B13911775*

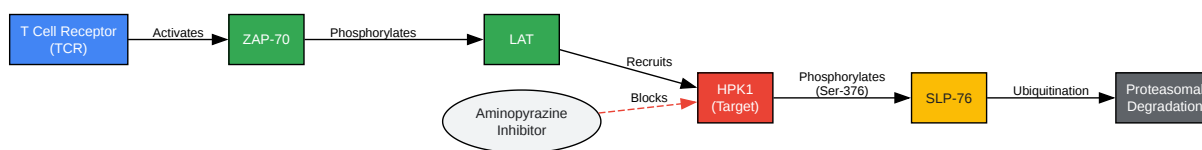
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An in-depth technical guide to the cross-validation of analytical methods for **Methyl 3-hydroxy-2-nitroisonicotinate**, a critical intermediate in the synthesis of next-generation immuno-oncology therapeutics.

Introduction & Scientific Context

In the landscape of modern immuno-oncology, Hematopoietic Progenitor Kinase 1 (HPK1) has emerged as a highly promising druggable target. HPK1 acts as a negative regulator of T-cell receptor (TCR) signaling; upon TCR activation, HPK1 phosphorylates the adaptor protein SLP-76 at Ser-376, triggering its proteasomal degradation and dampening the immune response [1, 2].

To counteract this, pharmaceutical development has pivoted toward potent aminopyrazine-based HPK1 inhibitors. **Methyl 3-hydroxy-2-nitroisonicotinate** is a foundational chemical intermediate used in the synthesis of these inhibitors [3]. Because impurities in early-stage intermediates can propagate through the synthetic cascade—potentially forming genotoxic byproducts or reducing final Active Pharmaceutical Ingredient (API) yields—rigorous, cross-validated analytical methods are required to ensure absolute batch integrity.



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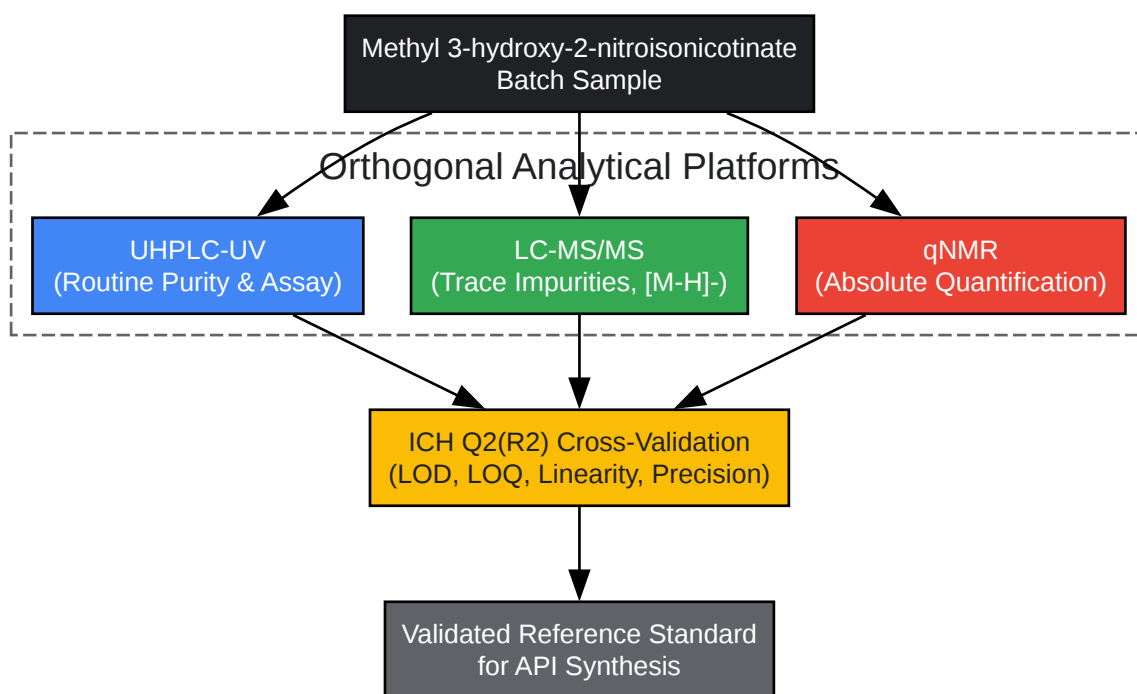
Fig 1. HPK1 signaling pathway and the pharmacological intervention point for aminopyrazine inhibitors.

Methodological Framework: The Causality of Cross-Validation

Relying on a single analytical platform (e.g., standard HPLC-UV) for intermediate release is a systemic vulnerability. Co-eluting structural isomers or UV-transparent impurities can easily bypass detection. A self-validating analytical ecosystem requires orthogonal cross-validation, aligning with ICH Q2(R2) guidelines.

The Chemical Challenge: **Methyl 3-hydroxy-2-nitroisonicotinate** possesses a highly acidic hydroxyl group at the C3 position. The electron-withdrawing effects of the adjacent nitro group (-NO₂) and the pyridine nitrogen significantly lower its pKa (estimated ~4.0–4.5). If analyzed in a neutral mobile phase, the compound exists in a state of partial ionization, leading to severe peak tailing and irreproducible retention times.

To solve this, we cross-validate using three distinct platforms, each exploiting different physicochemical properties of the molecule.



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Fig 2. Orthogonal cross-validation workflow for pharmaceutical intermediate release.

Experimental Protocols & Mechanistic Rationale

Method A: UHPLC-UV (Routine Purity & Assay)

Objective: High-throughput determination of chromatographic purity and assay. **Causality:** Trifluoroacetic acid (TFA) is utilized as a mobile phase additive. At pH ~2.0, TFA fully suppresses the ionization of the C3-hydroxyl group, forcing the molecule into its neutral state. This ensures a sharp, symmetrical peak on a hydrophobic C18 stationary phase.

Step-by-Step Protocol:

- **Sample Preparation:** Dissolve 10 mg of the intermediate in 10 mL of Acetonitrile:Water (50:50, v/v) to yield a 1 mg/mL stock. Dilute to 100 µg/mL for assay.
- **Column:** Waters Acquity UPLC BEH C18 (1.7 µm, 2.1 × 100 mm).
- **Mobile Phase:**
 - Channel A: 0.1% TFA in LC-MS grade Water.

- Channel B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 95% B over 6.0 minutes. Flow rate: 0.4 mL/min.
- Detection: UV absorbance at 254 nm (optimal for the conjugated pyridine-nitro-ester chromophore system).

Method B: LC-MS/MS (Trace Impurity Profiling)

Objective: Identification and quantification of trace genotoxic impurities down to parts-per-billion (ppb) levels. Causality: While TFA is excellent for UV peak shape, it causes severe ion suppression in mass spectrometry. Therefore, the additive is switched to 0.1% Formic Acid. Furthermore, Electrospray Ionization in Negative Mode (ESI-) is explicitly chosen. The acidic nature of the C3-hydroxyl group allows it to readily shed a proton, forming a highly stable $[M-H]^-$ anion (m/z 197.0), providing vastly superior sensitivity compared to positive mode.

Step-by-Step Protocol:

- Sample Preparation: Dilute stock solution to 10 ng/mL in Methanol.
- Column: Phenomenex Kinetex C18 (1.7 μ m, 2.1 $\times$ 50 mm).
- Mobile Phase:
 - Channel A: 0.1% Formic Acid in Water.
 - Channel B: Methanol.
- Ionization: ESI Negative Mode. Capillary voltage: 2.5 kV. Desolvation temp: 400°C.
- MRM Transitions: Monitor m/z 197.0 $\rightarrow$ 153.0 (Primary quantifier: loss of CO₂ from the carbomethoxy group).

Method C: Quantitative NMR (qNMR)

Objective: Standard-free, absolute quantification to validate the reference standard used in Method A. Causality: Chromatographic methods rely on the purity of an external reference standard. qNMR bypasses this by comparing the integration of the analyte's proton signals

against an internal standard of known purity. A prolonged relaxation delay ($D1 = 30s$) is mandatory to ensure all protons fully return to equilibrium between pulses, preventing integration errors caused by differing $T1$ relaxation times.

Step-by-Step Protocol:

- Sample Preparation: Co-dissolve exactly 15.0 mg of **Methyl 3-hydroxy-2-nitroisonicotinate** and 10.0 mg of traceable Maleic Acid (Internal Standard) in 0.6 mL of DMSO- d_6 .
- Acquisition: 1H NMR at 400 MHz.
- Parameters: 64 scans, 90° pulse angle, acquisition time 4.0s, relaxation delay ($D1$) 30s.
- Analysis: Integrate the aromatic pyridine protons of the analyte against the distinct olefinic protons of Maleic Acid (δ 6.26 ppm).

Comparative Performance Data

The following tables summarize the cross-validation metrics, demonstrating the self-validating nature of combining these three platforms.

Table 1: Methodological Comparison & Utility

Parameter	UHPLC-UV	LC-MS/MS (ESI-)	qNMR
Primary Use Case	Routine Batch Release	Trace Impurity Profiling	Absolute Standard Calibration
Analyte State	Protonated (Neutral)	Deprotonated (Anion)	Solvated (DMSO- d_6)
Throughput	High (6 min/run)	Medium (10 min/run)	Low (45 min/run)
Reference Standard	Required	Required	Not Required (Internal Std only)
Specificity	Retention Time + UV	Retention Time + Mass (m/z)	Chemical Shift (ppm)

Table 2: ICH Q2(R2) Validation Metrics

Validation Metric	UHPLC-UV	LC-MS/MS (MRM)	qNMR
Linearity Range	1.0 – 200 µg/mL	0.1 – 500 ng/mL	1.0 – 50 mg/mL
Correlation (R ²)	> 0.9995	> 0.9980	> 0.9999
LOD	0.2 µg/mL	0.02 ng/mL	N/A
LOQ	0.6 µg/mL	0.08 ng/mL	N/A
Precision (%RSD)	0.4% (n=6)	2.1% (n=6)	0.2% (n=6)
Accuracy (Recovery)	99.2% – 100.8%	94.5% – 105.1%	99.8% – 100.2%

Discussion: Synthesizing the Data

The cross-validation data reveals a highly complementary analytical ecosystem.

- qNMR serves as the ultimate source of truth for absolute purity (Precision RSD 0.2%), allowing us to assign a definitive purity value to the **Methyl 3-hydroxy-2-nitroisonicotinate** reference standard without relying on external calibration curves.
- Once calibrated, UHPLC-UV proves to be the most robust and high-throughput method for routine assay, maintaining excellent precision (0.4% RSD) and accuracy (99.2-100.8%) across the manufacturing concentration range.
- However, UHPLC-UV lacks the sensitivity to detect trace degradation products. LC-MS/MS bridges this gap. By leveraging the specific pKa of the C3-hydroxyl group via ESI- mode, the LC-MS/MS method achieves an LOQ of 0.08 ng/mL, making it indispensable for genotoxic impurity screening before the intermediate is advanced into the final HPK1 inhibitor synthesis [3].

By integrating these three methods, drug development professionals can guarantee the structural and quantitative integrity of **Methyl 3-hydroxy-2-nitroisonicotinate**, ultimately safeguarding the efficacy and safety of the downstream immuno-oncology API.

References

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